

Technical Guide: N-Ethylcyclopropanamine Oxalate Safety & Handling

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Compound of Interest

Compound Name: Cyclopropyl-ethyl-amine oxalate

Cat. No.: B8022727

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Executive Summary

N-Ethylcyclopropanamine Oxalate (N-Ethyl-N-cyclopropylamine oxalate) is a stabilized salt form of the volatile secondary amine N-ethylcyclopropanamine. While the oxalate salt significantly reduces the flammability and volatility hazards associated with the free base (flash point $\sim 1^{\circ}\text{C}$), it introduces specific risks regarding particulate inhalation and systemic oxalate toxicity.

This guide provides a technical framework for the safe storage, handling, and experimental use of this compound, specifically designed for medicinal chemistry and process development environments.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

The oxalate salt is preferred in drug development to transform the corrosive, volatile liquid amine into a stable, weighable solid.

Property	Data / Description
Chemical Name	N-Ethylcyclopropanamine oxalate
Free Base CAS	
Salt Stoichiometry	Typically 1:1 (Amine : Oxalic Acid)
Molecular Formula	$C_5H_{11}N$ ^{[1][2][3][4][5]} · $C_2H_2O_4$
Molecular Weight	85.15 (Base) + 90.03 (Acid) = 175.18 g/mol
Physical State	Crystalline solid (White to off-white)
Solubility	High in Water, DMSO, Methanol; Low in DCM, Ether
Stability	Hygroscopic; store under desiccant.

Hazard Identification & Toxicology^{[10][11]}

Dual-Threat Mechanism

The toxicity profile of this salt is a composite of its two parent components. Researchers must treat it as a corrosive solid with systemic toxicity.

- **Amine Moiety (Contact Hazard):** Upon contact with moisture (mucous membranes, eyes, sweat), the salt hydrolyzes to release the free amine, causing immediate pH elevation and chemical burns.
- **Oxalate Moiety (Systemic Hazard):** Absorption of oxalate ions can lead to hypocalcemia (calcium chelation) and renal tubule damage (calcium oxalate precipitation).

Exposure Limits & Control Banding

As no specific OEL exists for this salt, apply Control Banding Level 3 (OEB 3) protocols:

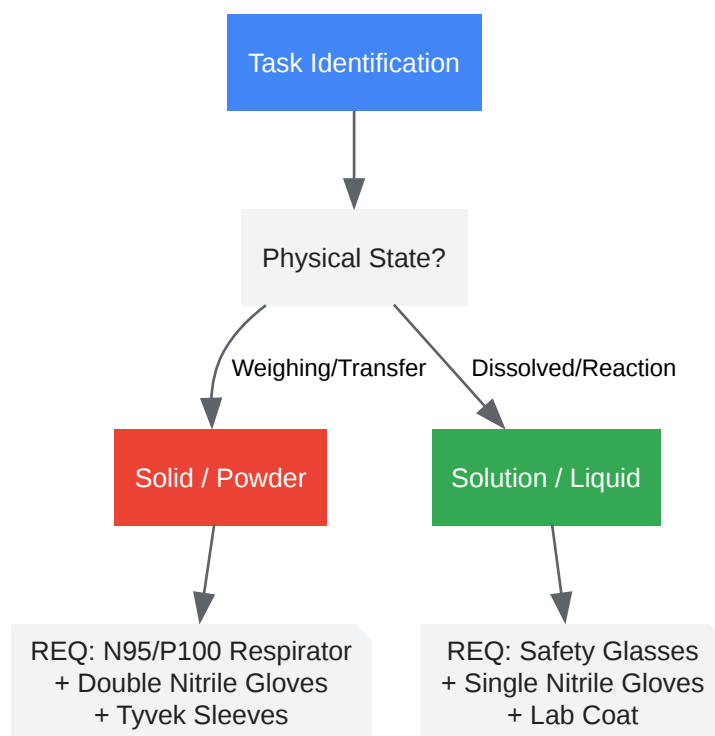
- OEL Proxy: < 100 µg/m³ (8h TWA)
- Critical Effect: Respiratory irritation and ocular damage.^[6]

Engineering Controls & PPE

Hierarchy of Controls

- Solid Handling: Weighing must occur inside a HEPA-filtered powder containment hood or a glovebox. Static dissipation is critical as organic salts can carry electrostatic charges.
- Solution Handling: Once dissolved, standard chemical fume hood ventilation (face velocity > 0.5 m/s) is sufficient.

Personal Protective Equipment (PPE) Decision Logic



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Figure 1: PPE Decision Logic based on physical state. Solid handling requires respiratory protection against dust.

Experimental Protocol: Free Base Liberation

In many nucleophilic substitutions or couplings, the free amine is required. The following protocol safely liberates N-ethylcyclopropanamine from its oxalate salt.

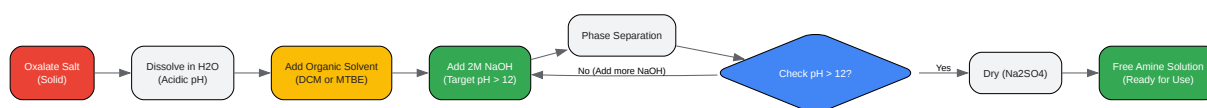
Objective: Isolate N-ethylcyclopropanamine (Free Base) from Oxalate salt. Scale: 10 mmol (~1.75 g). Safety Note: The free base is volatile (BP ~50°C). Do not use rotary evaporation at high vacuum/temperature.

Step-by-Step Methodology

- Dissolution:
 - Place 1.75 g of N-ethylcyclopropanamine oxalate in a 50 mL separatory funnel.
 - Add 10 mL of distilled water. Shake until fully dissolved (pH will be acidic, ~2-3).
- Neutralization (The Critical Step):
 - Self-Validation Check: Prepare a biphasic system by adding 15 mL of Dichloromethane (DCM) or Methyl tert-butyl ether (MTBE).
 - Slowly add 12 mL of 2M NaOH (20% excess) to the funnel.
 - Observation: The solution may warm slightly. The organic layer will extract the amine as it is liberated.
- Extraction:
 - Shake vigorously for 2 minutes with frequent venting.
 - Allow layers to separate.
 - pH Validation: Check the aqueous layer pH. It must be >12. If not, add more NaOH and repeat.
- Isolation:
 - Drain the organic layer (bottom for DCM, top for MTBE) into a flask containing anhydrous Na_2SO_4 .
 - Repeat: Extract the aqueous layer once more with 10 mL solvent. Combine organic extracts.

- Concentration (Volatility Risk):
 - Dry over Na_2SO_4 for 15 minutes. Filter.
 - Do not rotovap to dryness. Carefully concentrate at atmospheric pressure (or mild vacuum >400 mbar) at 20°C bath temperature.
 - Alternative: Use the solution directly in the next step to avoid yield loss due to volatility.

Workflow Visualization



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Figure 2: Self-validating workflow for the liberation of the free amine base.

Storage & Stability

- Hygroscopicity: Amine salts are prone to absorbing atmospheric moisture, which leads to "caking" and hydrolysis.
- Storage Condition: Store in a tightly sealed container at 2°C to 8°C.
- Secondary Containment: Store inside a desiccator or a sealed bag with silica gel packets.

Emergency Response

Scenario	Action
Skin Contact	Brush off dry powder before rinsing. Rinse with water for 15 mins. Treat as an alkali burn.
Eye Contact	Irrigate immediately.[7][8] Do not delay. Transport to ophthalmologist.
Spill (Solid)	Do not sweep (creates dust). Cover with wet paper towels to dampen, then wipe up.
Spill (Liquid)	Absorb with vermiculite. Neutralize with dilute acetic acid if safe.

References

- PubChem.N-Ethylcyclopropanamine (Compound Summary). National Library of Medicine.[2]
Available at: [\[Link\]](#)

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Sources

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